

Performance Evaluation of Pigment Orange 16 Against Industry Standards: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment orange 16*

Cat. No.: *B021492*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance evaluation of **Pigment Orange 16** (C.I. 21160), a disazo pigment, benchmarked against established industry standards and common alternatives. The data presented is intended to inform researchers, scientists, and professionals in drug development on the material's properties, stability, and safety profile, which are critical considerations for its potential use as a colorant in various applications.

Chemical Identity and Physical Properties

Pigment Orange 16, chemically known as 2,2'-(3,3'-dimethoxy[1,1'-biphenyl]-4,4'-diyl)bis(azo)]bis[3-oxo-N-phenylbutanamide], is a prominent member of the diarylide pigment family.^{[1][2]} It is characterized by its bright, reddish orange shade.^[3]

Property	Value	Source(s)
C.I. Name	Pigment Orange 16	[3]
C.I. Number	21160	[1]
CAS Number	6505-28-8	[3]
Chemical Family	Disazo (Diarylide)	[2]
Molecular Formula	C ₃₄ H ₃₂ N ₆ O ₆	[1]
Molecular Weight	620.65 g/mol	[1]
Density	1.26 - 1.5 g/cm ³	[3]
pH Value	6.0 - 7.0	[3]
Oil Absorption	29 - 34 g/100g	[4]

Performance Against Industry Standards

The performance of organic pigments is typically evaluated based on a set of fastness properties, which indicate their resistance to various environmental and chemical factors. The ratings are generally on a scale of 1 to 5 or 1 to 8, where a higher number signifies better performance.

Performance Metric	Pigment Orange 16	Pigment Orange 13 (Alternative)	Pigment Orange 34 (Alternative)	Industry Standard Test Method
Lightfastness (1-8 Scale)	4-7	Generally lower than PO34	5-7	ASTM D4303
Heat Stability (°C)	170 - 200°C	~200°C	200 - 260°C	ISO 787-21
Water Resistance (1-5 Scale)	5	N/A	5	ISO 787-3 (General Principle)
Acid Resistance (1-5 Scale)	4-5	N/A	5	ASTM D1308 (Modified)
Alkali Resistance (1-5 Scale)	4-5	N/A	5	ASTM D1308 (Modified)
Migration Resistance (1-5 Scale)	3-4	Poor	N/A	ASTM D1208 (General Principle)

Note: Performance data can vary based on the specific grade, formulation, and application. The data for alternatives are based on general comparisons found in the literature.[4][5]

Pigment Orange 16 exhibits moderate to good lightfastness, making it suitable for applications not subjected to constant, intense UV radiation.[6] Its heat stability is adequate for many plastic and ink curing processes, though some alternatives like Pigment Orange 34 offer superior thermal resistance.[4][6] It demonstrates excellent resistance to water, acids, and alkalis.[3] However, like many diarylide pigments, it has limitations in migration resistance.[6]

Toxicological Profile

For applications where biocompatibility is a concern, understanding the toxicological profile is crucial. Diarylide pigments, including **Pigment Orange 16**, are generally considered to have low toxicity due to their very low solubility in water and biological media.[7][8]

Toxicological Endpoint	Result	Source(s)
Acute Oral Toxicity (Rat LD50)	> 2000 mg/kg bw	[9]
Acute Dermal Toxicity (Rat LD50)	> 2000 mg/kg bw	[9]
Aquatic Toxicity (Daphnia magna EC50)	> 100 mg/L (48h)	[9]
Carcinogenicity	No evidence of carcinogenicity for structurally similar diarylide yellows.	[10][11]

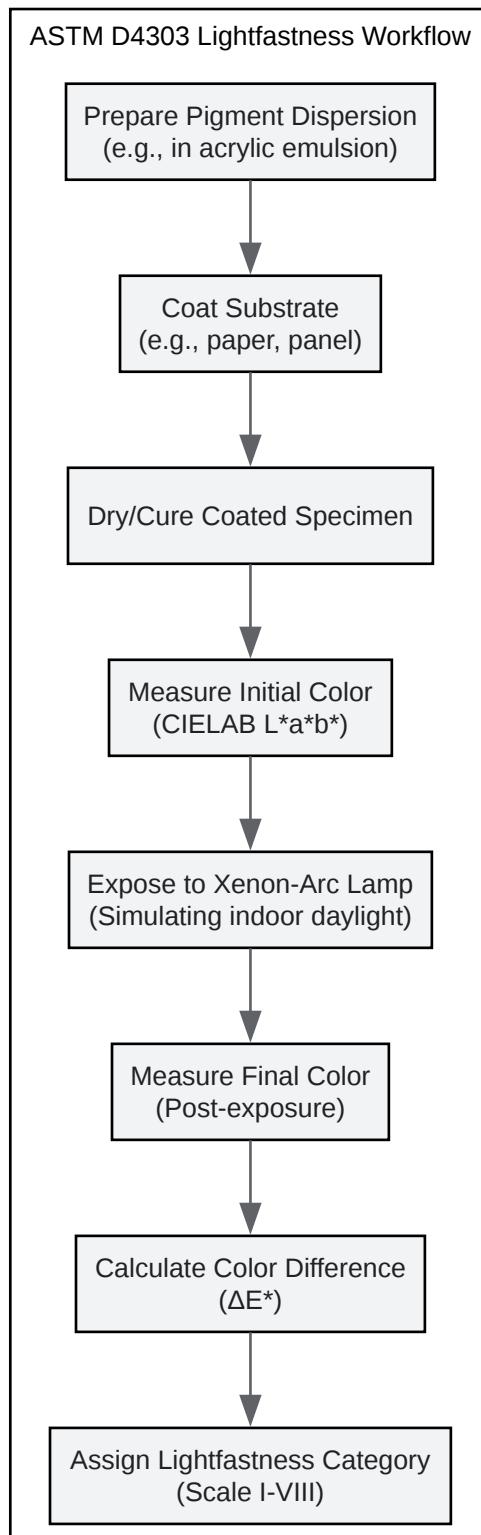
It is important to note that at processing temperatures exceeding 200°C, there is evidence that diarylide pigments can degrade and release 3,3'-dichlorobenzidine, a known carcinogen.[4][8] Therefore, thermal conditions during processing must be carefully controlled.

Experimental Protocols

The following are summaries of the standard methodologies used to evaluate the key performance indicators of **Pigment Orange 16**.

Lightfastness Testing (ASTM D4303)

This standard describes several methods to determine the lightfastness of colorants by exposing them to accelerated light sources.[12]



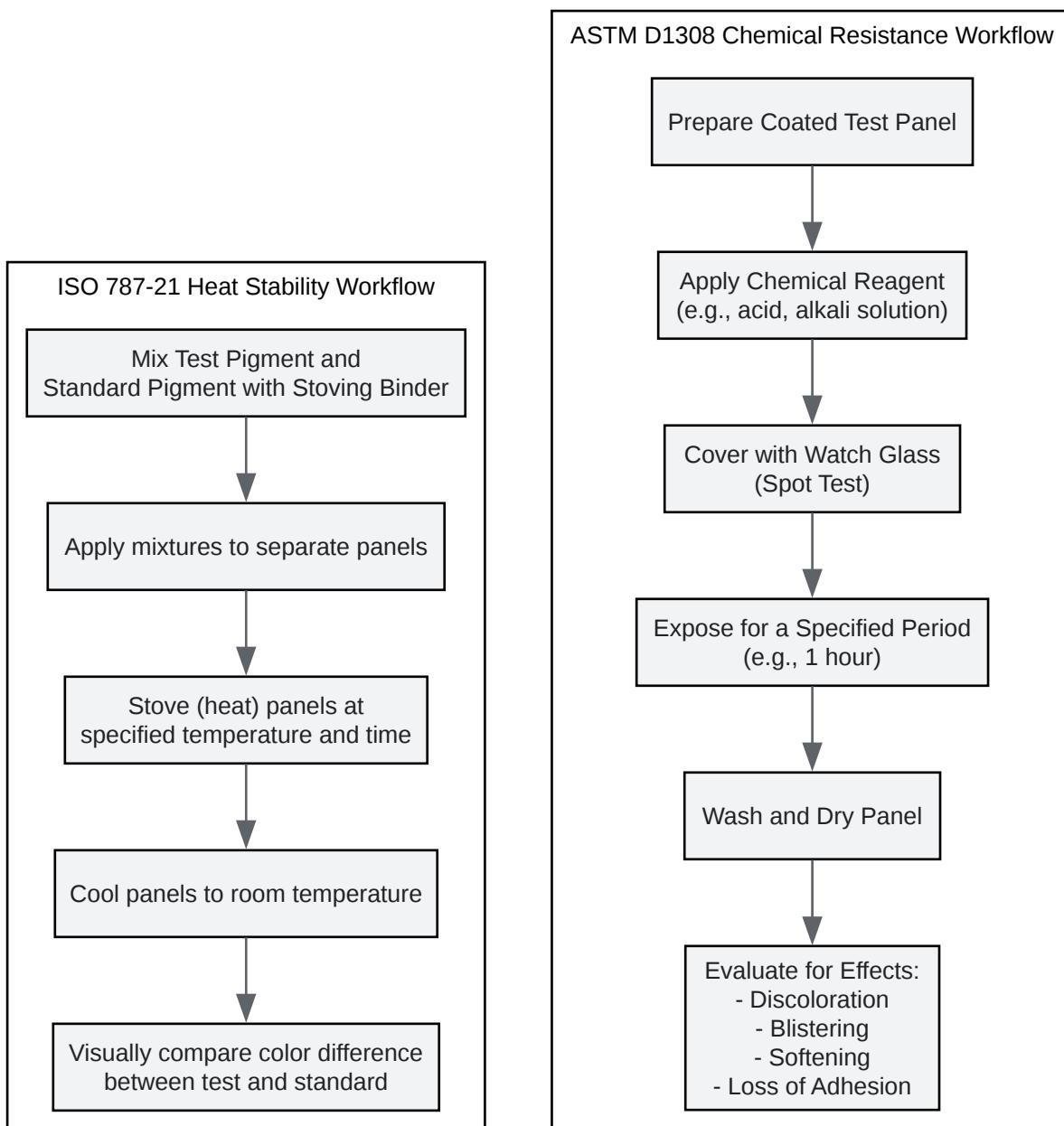
[Click to download full resolution via product page](#)

Caption: Workflow for Lightfastness Evaluation.

The procedure involves preparing a dispersion of the pigment in a suitable vehicle, applying it to a substrate, and measuring its color. The specimen is then exposed to a calibrated xenon-arc light source that simulates daylight filtered through window glass for a specified duration. [13][14] The color is measured again post-exposure, and the color difference (ΔE^*) is calculated.[14] The lightfastness is then rated on the Blue Wool Scale (I to VIII), where VIII is the most lightfast.[12]

Heat Stability Testing (ISO 787-21)

This method compares the heat stability of a pigment against an agreed-upon standard sample by observing color changes after heating in a stoving medium.[15][16]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pigment Orange 16 | C34H32N6O6 | CID 110869 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. vijaychemical.com [vijaychemical.com]
- 3. Pigment Orange 16 - SY Chemical Co., Ltd. [sypigment.com]
- 4. pigments.com [pigments.com]
- 5. crownpigment.com [crownpigment.com]
- 6. additivesforpolymer.com [additivesforpolymer.com]
- 7. Screening Assessment - Canada.ca [canada.ca]
- 8. Diarylide pigment - Wikipedia [en.wikipedia.org]
- 9. echemi.com [echemi.com]
- 10. sdc.org.uk [sdc.org.uk]
- 11. srrtf.org [srrtf.org]
- 12. standards.iteh.ai [standards.iteh.ai]
- 13. micomlab.com [micomlab.com]
- 14. wewontech.com [wewontech.com]
- 15. Standard - General methods of test for pigments and extenders - Part 21: Comparison of heat stability of pigments using a stoving medium (ISO 787-21:1979) SS-EN ISO 787-21:2017 - Swedish Institute for Standards, SIS [hub.sis.se]
- 16. BS EN ISO 787-21:2017 General methods of test for pigments and extenders Comparison of heat stability of pigments using a stoving medium [en-standard.eu]
- To cite this document: BenchChem. [Performance Evaluation of Pigment Orange 16 Against Industry Standards: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021492#performance-evaluation-of-pigment-orange-16-against-industry-standards>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com